

Essential Safety and Operational Guide for 4-Bromo-2-fluorothiophenol

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Compound of Interest

Compound Name: 4-Bromo-2-fluorothiophenol

Cat. No.: B183962

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Bromo-2-fluorothiophenol** (CAS No. 174414-93-8) in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and procedural accuracy. This compound is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[1].

Hazard Summary & Key Safety Data

A summary of the key hazards associated with **4-Bromo-2-fluorothiophenol** is provided below. This information is derived from the Safety Data Sheet (SDS) and data for structurally analogous compounds.

Hazard Classification	GHS Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	GHS07

Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel handling **4-Bromo-2-fluorothiophenol**. This multi-layered approach ensures protection against various exposure routes.

Protection Type	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves (minimum 5-mil thickness). Change gloves immediately upon contamination.	Provides splash protection. Nitrile gloves offer good resistance to a range of chemicals, but should be changed promptly after contact[2][3].
Eye Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that can cause serious eye irritation[1][2].
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.	Prevents skin contact and protects against potential splashes[2][4].
Respiratory Protection	All handling must be conducted within a certified chemical fume hood. If a fume hood is not available or if aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes inhalation of harmful vapors and potential respiratory irritation[1][2].

Operational and Handling Plan

A strict operational protocol is necessary to minimize exposure and maintain the integrity of the compound.

Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are readily accessible[4].
- Prepare and label all necessary glassware and equipment within the fume hood.

- Have designated, labeled waste containers ready for liquid and solid chemical waste[4].
- Equilibrate the container of **4-Bromo-2-fluorothiophenol** to room temperature before opening to prevent moisture condensation, as the compound is air-sensitive[1][4].

Handling:

- Don all required PPE before handling the chemical.
- Conduct all manipulations of the compound under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation due to air sensitivity[1].
- Avoid all personal contact, including inhalation[5].
- Do not eat, drink, or smoke when using this product[1].
- Wash hands thoroughly after handling[1].

Storage:

- Keep the container tightly closed when not in use[1].
- Store in a dry, cool, and well-ventilated area[1].
- Store under an inert gas[1].
- Keep away from heat, sparks, and flame, as well as incompatible materials such as strong bases and strong oxidizing agents[1].

Emergency Procedures

Spill Response:

- Evacuate the area and restrict access.
- Ensure adequate ventilation. If the spill is within a fume hood, keep it operational[2].
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like sand or vermiculite[2][5].

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal[2].

First-Aid Measures:

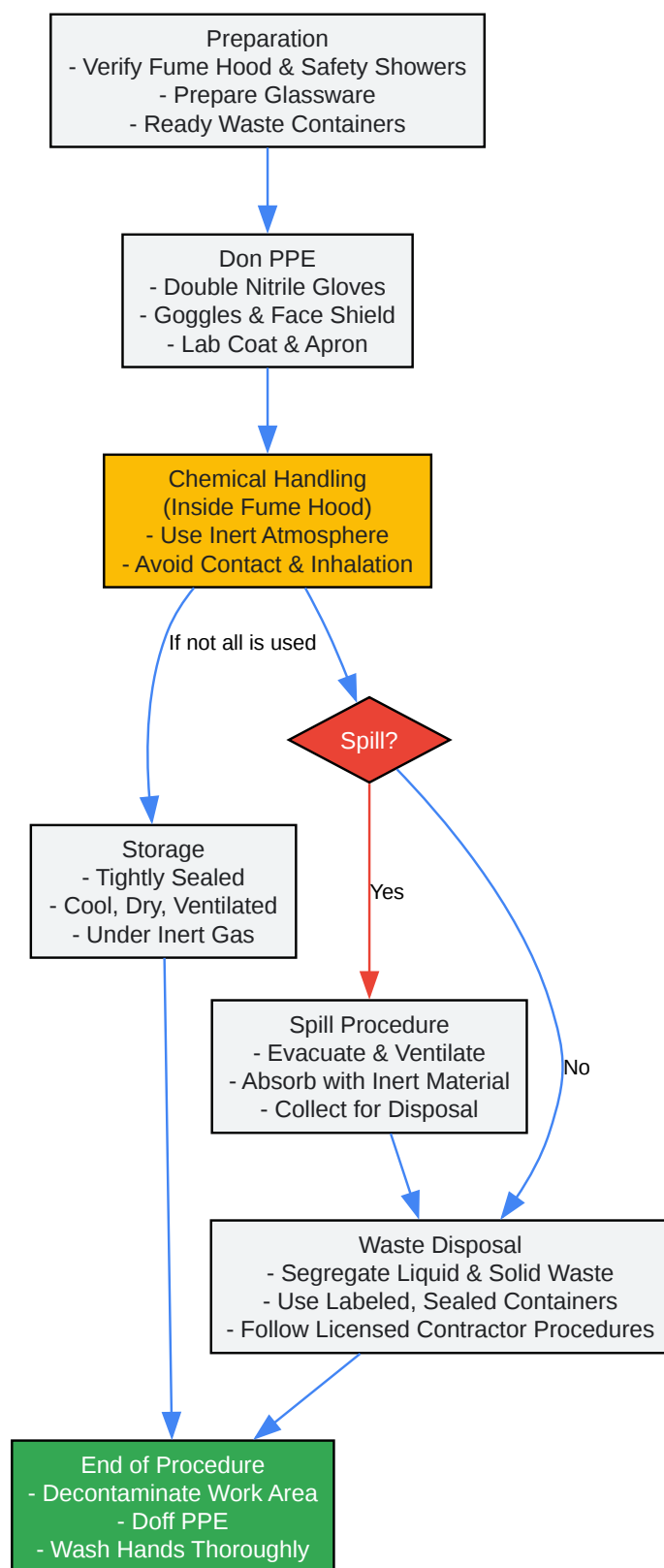
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and get immediate medical attention[1].
- After Skin Contact: Immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice[6].
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention[7].
- After Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell[7].

Disposal Plan

All waste containing **4-Bromo-2-fluorothiophenol** must be treated as hazardous waste.

- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Solid Waste: Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag and then into a designated solid hazardous waste container[4].
- All chemical waste must be disposed of through a licensed contractor, following all institutional and governmental regulations. The recommended disposal method is incineration in a facility equipped with an afterburner and scrubber[1].

Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **4-Bromo-2-fluorothiophenol**.

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